

4-epianhydrochlortetracycline hydrochloride

CAS number and chemical properties

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Compound of Interest

Compound Name: 4-Epianhydrochlortetracycline
Hydrochloride

Cat. No.: B565534

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In-Depth Technical Guide: 4-Epianhydrochlortetracycline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Epianhydrochlortetracycline hydrochloride is a significant degradation product of chlortetracycline, a broad-spectrum antibiotic. Its formation, primarily through acid-catalyzed epimerization and dehydration, is a critical parameter in the quality control and stability testing of chlortetracycline-based pharmaceutical products. While devoid of antibiotic activity, this impurity is of interest to researchers due to its distinct biological activities, including the inhibition of matrix metalloproteinases. This technical guide provides a comprehensive overview of the chemical properties, formation, and analytical methodologies related to **4-epianhydrochlortetracycline hydrochloride**.

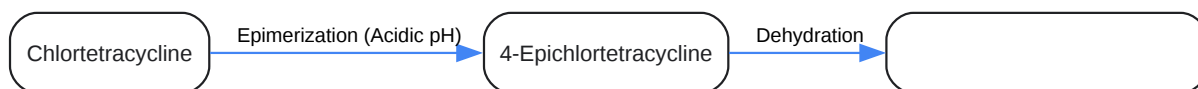
Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-epianhydrochlortetracycline hydrochloride** is presented in the table below.

Property	Value	Reference
CAS Number	158018-53-2	[1]
Molecular Formula	C ₂₂ H ₂₁ ClN ₂ O ₇ • HCl	[1]
Molecular Weight	497.3 g/mol	[1]
IUPAC Name	(4R,4aS,12aS)-7-chloro-4-(dimethylamino)-1,4,4a,5,12,12a-hexahydro-3,10,11,12a-tetrahydroxy-6-methyl-1,12-dioxo-2-naphthacenecarboxamide, monohydrochloride	[1]
Synonyms	EATC hydrochloride, 4-Epi-anhydrochlortetracycline hydrochloride	
Appearance	Solid	[1]
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol.	[1]
Storage	Store at -20°C.	[1]
Stability	Sensitive to air, light, and moisture.	
Purity	≥95%	[1]

Formation Pathway

4-Epianhydrochlortetracycline hydrochloride is formed from chlortetracycline under acidic conditions. The process involves two main steps: epimerization at the C4 position followed by dehydration.



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Caption: Acid-catalyzed formation of 4-epianhydrochlortetracycline from chlortetracycline.

Biological Activity

Unlike its parent compound, **4-epianhydrochlortetracycline hydrochloride** lacks antibiotic activity.[1] However, it has been identified as an inhibitor of matrix metalloproteinase-9 (MMP-9).[1] Its activity against MMP-9 is dose-dependent, and it can completely inhibit neutrophil-derived MMP-9 degradation of denatured collagen at a concentration of 500 µg/ml.[1] Studies have also indicated that this compound can induce apoptosis in zebrafish embryos.

Experimental Protocols

Analytical Methodologies

The analysis and purification of **4-epianhydrochlortetracycline hydrochloride** are typically performed using High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC). The following outlines a general approach based on established methods for tetracycline impurities.

Objective: To separate and quantify **4-epianhydrochlortetracycline hydrochloride** from a sample matrix.

Instrumentation:

- HPLC or UHPLC system equipped with a UV detector.

Columns:

- A C8 or a specialized polar-modified column is often suitable. For instance, a Thermo Scientific Acclaim™ Polar Advantage II (PA2) column (4.6 × 150 mm, 3 µm) has been shown to be effective.

Mobile Phase:

- A common mobile phase consists of a gradient mixture of an aqueous buffer and an organic solvent. For example, a gradient of acetonitrile in an ammonium dihydrogen orthophosphate

buffer at a pH of 2.2 can be used.

Detection:

- UV detection at a wavelength of 280 nm is typically employed.

General Procedure:

- **Standard Preparation:** Prepare a stock solution of **4-epianhydrochlortetracycline hydrochloride** in a suitable solvent (e.g., methanol or the initial mobile phase). Prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** Dissolve the sample containing the analyte in the initial mobile phase. The sample may require filtration through a 0.22 µm filter before injection.
- **Chromatographic Analysis:** Inject the prepared standard solutions and samples into the HPLC or UHPLC system.
- **Quantification:** Identify the peak corresponding to **4-epianhydrochlortetracycline hydrochloride** based on its retention time compared to the standard. Quantify the amount of the analyte in the sample by comparing its peak area to the calibration curve.

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, Mass Spectrometry, and IR) for **4-epianhydrochlortetracycline hydrochloride** (CAS 158018-53-2) are not readily available in the public domain. Researchers requiring this information may need to perform their own spectral analysis on a certified reference standard. For reference, general spectral features of the parent tetracycline class include characteristic signals in the aromatic and aliphatic regions of the NMR spectrum, as well as distinct carbonyl and hydroxyl stretches in the IR spectrum.

Conclusion

4-Epianhydrochlortetracycline hydrochloride is a critical impurity in the manufacturing and formulation of chlortetracycline. A thorough understanding of its chemical properties, formation pathways, and analytical detection methods is essential for ensuring the quality, safety, and efficacy of chlortetracycline-based pharmaceuticals. While its biological activity as an MMP-9

inhibitor presents an area for further research, its presence in drug products must be carefully controlled. The analytical methods outlined in this guide provide a foundation for researchers and quality control professionals working with this compound.

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References

- 1. caymanchem.com [caymanchem.com]
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